

comparison of the new executive order with the 2024 DURC/PEPP policy

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New Executive Order Halts and Overhauls 2024 DURC/PEPP Policy

Washington D.C. - A new Executive Order, "Improving the Safety and Security of Biological Research," issued on May 5, 2025, has superseded and paused the implementation of the United States Government Policy for Oversight of Dual Use Research of Concern and Pathogens with Enhanced Pandemic Potential (DURC/PEPP), which was scheduled to take effect on May 6, 2025.[1][2][3] The executive order directs the Office of Science and Technology Policy (OSTP) and the National Security Advisor to revise or replace the 2024 policy within 120 days.[1][2][4] In the interim, the order mandates a pause on all "dangerous gain-of-function research." [1][5]

This move signals a significant shift in the federal government's approach to overseeing life sciences research that involves pathogens with the potential to cause a pandemic. The 2024 DURC/PEPP policy was intended to create a unified framework for the oversight of such research, replacing earlier policies from 2012, 2014, and the 2017 HHS P3CO Framework.[6] [7]

Key Differences at a Glance

The following table summarizes the high-level differences between the now-superseded 2024 DURC/PEPP Policy and the new Executive Order.

Feature	2024 DURC/PEPP Policy	May 5, 2025 Executive Order
Status	Superseded before full implementation[1][2]	Active and in effect
Primary Focus	Unified oversight framework for DURC and PEPP research[6][8]	Immediate pause of "dangerous gain-of-function research" and policy reassessment[1][2][5]
Scope of Covered Research	Broadly defined categories of experiments with specific agents and toxins[9][10]	Initially focused on a pause of a broadly defined "dangerous gain-of-function research"[1][9]
Oversight Mechanism	Institutional Review Entity (IRE) at the research institution level, with federal agency review[5][11]	Immediate suspension of funding for paused research; development of a new oversight policy by OSTP and the National Security Advisor[1][2]
Immediate Impact on Researchers	Required assessment of research projects for DURC/PEPP potential at the time of grant submission[11]	Immediate pause of ongoing or planned "dangerous gain-of-function research" and review of all research activities[1][5]

Detailed Comparison

Scope and Definitions

The 2024 DURC/PEPP policy established a two-category framework for identifying research requiring additional oversight.[5][10]

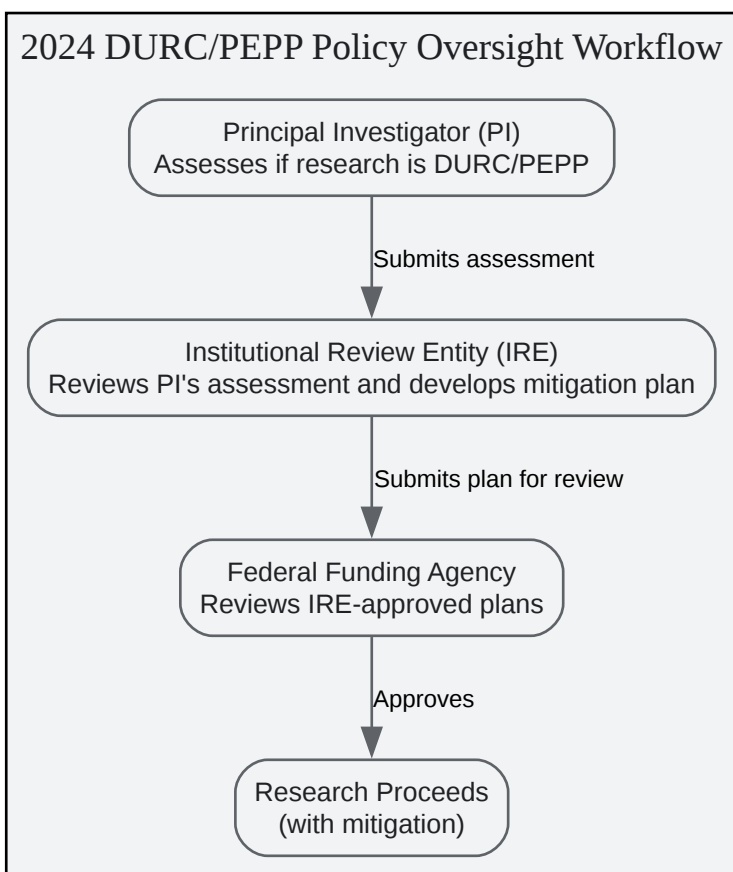
- Category 1 (DURC): Focused on research involving 15 specific biological agents and toxins and seven categories of experiments that could increase their harmful characteristics.
- Category 2 (PEPP): Addressed research that was reasonably anticipated to create, transfer, or use a pathogen with enhanced pandemic potential (PEPP).[12] This was a broader

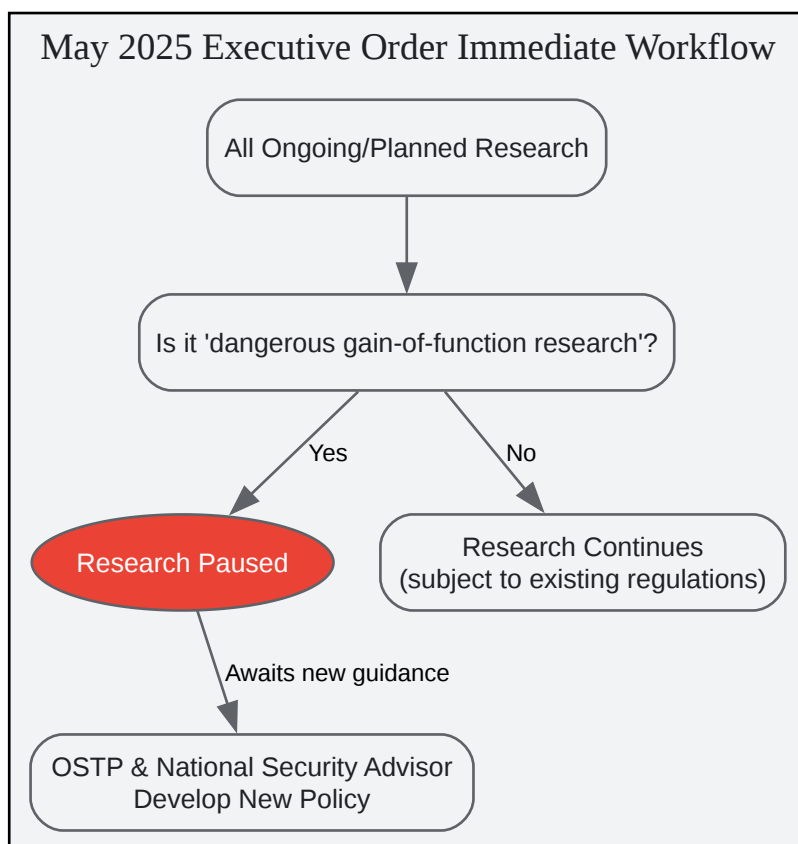
category than previous policies and included pathogens that could be modified to pose a significant threat to public health.^{[3][13]}

The new Executive Order introduces the term "dangerous gain-of-function research," which it defines as "scientific research on an infectious agent or toxin with the potential to cause disease by enhancing its pathogenicity or increasing its transmissibility."^{[1][9]} While the full scope of research covered by this definition is subject to further clarification in the forthcoming policy, the immediate effect is a pause on a wide range of research that could potentially fall under this description.

Oversight and Review Process

The 2024 DURC/PEPP policy outlined a multi-layered review process heavily reliant on institutional oversight.





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